

Application Notes and Protocols for Dissolving MK-8245 Trifluoroacetate

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Compound of Interest		
Compound Name:	MK-8245 Trifluoroacetate	
Cat. No.:	B1139230	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

MK-8245 is a potent and selective, liver-targeted inhibitor of Stearoyl-CoA Desaturase (SCD). [1] It demonstrates high efficacy against human, rat, and mouse SCD1 with IC50 values in the low nanomolar range.[2][3] The trifluoroacetate salt of MK-8245 is a common form used in research settings. Due to its chemical properties, particularly its low aqueous solubility, proper dissolution is critical for obtaining accurate and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the dissolution, preparation of stock and working solutions, and storage of MK-8245 Trifluoroacetate.

Data Presentation: Solubility Profile

The solubility of MK-8245 has been determined in various common laboratory solvents. It is essential to use fresh, anhydrous dimethyl sulfoxide (DMSO) for optimal dissolution, as absorbed moisture can significantly reduce solubility.[4][5] The compound is generally insoluble in aqueous solutions and ethanol.[5]



Compound Form	Solvent	Reported Solubility	Notes
MK-8245	DMSO	≥ 100 mg/mL (214.02 mM)[4][6]	Use fresh, anhydrous DMSO. Sonication or warming may aid dissolution.[4][7]
93 mg/mL (199.03 mM)[5]			
86 mg/mL (184.06 mM)[7]	_		
Water	Insoluble[5]		
Ethanol	Insoluble[5]	_	
MK-8245 Trifluoroacetate	DMSO	10 mM[3]	_

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solutions (for In Vitro Use)

This protocol describes the preparation of a concentrated stock solution in DMSO, which is suitable for long-term storage and subsequent dilution into aqueous media for cellular assays.

Materials and Equipment:

- MK-8245 Trifluoroacetate (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator



Pipettes

Procedure:

- Equilibrate: Allow the vial of MK-8245 Trifluoroacetate powder to warm to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of the compound into a sterile vial.
- Calculate Solvent Volume: Determine the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
 - Molecular Weight of MK-8245 Trifluoroacetate: 581.27 g/mol [3]
 - Calculation: Volume (L) = Mass (g) / (Molecular Weight (g/mol) x Concentration (mol/L))
- Dissolution: Add the calculated volume of fresh, anhydrous DMSO to the vial.
- Mix: Cap the vial tightly and vortex thoroughly. If necessary, use a bath sonicator or gently warm the solution (e.g., in a 37°C water bath) to aid complete dissolution.[4][7]
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended.[5]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the DMSO stock solution into cell culture media or assay buffer. It is crucial to ensure the final DMSO concentration is low enough (typically $\leq 0.1\%$) to avoid solvent-induced toxicity in cells.

Materials and Equipment:

- 10 mM MK-8245 Trifluoroacetate stock solution in DMSO
- Sterile cell culture medium or aqueous assay buffer
- Sterile tubes and pipettes



Procedure:

- Determine Final Concentration: Decide the final concentration of MK-8245 Trifluoroacetate required for your experiment.
- Serial Dilution: Perform a serial dilution of the DMSO stock solution into the aqueous buffer or medium.
- Mixing: Add the small volume of the DMSO stock solution to the larger volume of aqueous medium (not the reverse) while vortexing or mixing to prevent precipitation.
- Final DMSO Check: Ensure the final concentration of DMSO in the working solution does not exceed the tolerance level of your experimental system.

Protocol 3: Preparation of Formulations for In Vivo Administration

MK-8245 Trifluoroacetate is insoluble in water, requiring a specific vehicle for in vivo studies. The following formulation is recommended for oral administration.[4][7]

Materials and Equipment:

- MK-8245 Trifluoroacetate
- Dimethyl Sulfoxide (DMSO)
- Polyethylene Glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure (for a 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline vehicle):

• Prepare Stock: First, dissolve **MK-8245 Trifluoroacetate** in DMSO to create a concentrated stock solution (e.g., 25 mg/mL).[4]



- Add Solvents Sequentially: For a final volume of 1 mL, add the components in the following order, ensuring the solution is mixed thoroughly after each addition:[4] a. Add 400 μ L of PEG300 to a sterile tube. b. Add 100 μ L of the concentrated DMSO stock solution to the PEG300 and mix until uniform. c. Add 50 μ L of Tween-80 and mix again until the solution is clear. d. Add 450 μ L of Saline to bring the total volume to 1 mL and mix thoroughly.
- Final Concentration: This procedure will yield a final drug concentration of 2.5 mg/mL.[4]
 Adjust the initial stock concentration or volumes as needed for your target dose. The resulting solution should be clear.[4]

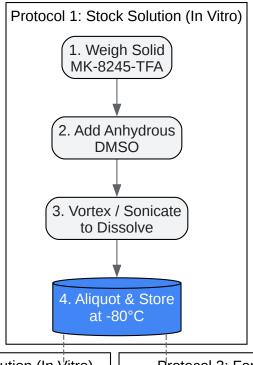
Storage and Stability

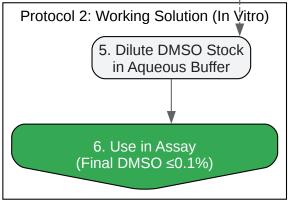
Proper storage is essential to maintain the integrity of the compound.

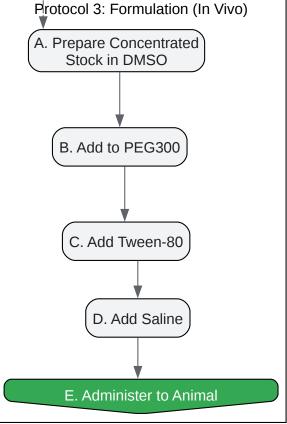
- Solid Powder: Store at -20°C for up to 3 years. Keep the container tightly sealed and protected from moisture and light.[5]
- Stock Solutions (in DMSO): Aliquot and store at -80°C for up to one year or at -20°C for up to one month.[5] Avoid repeated freeze-thaw cycles.[5]

Visualizations Experimental Workflow

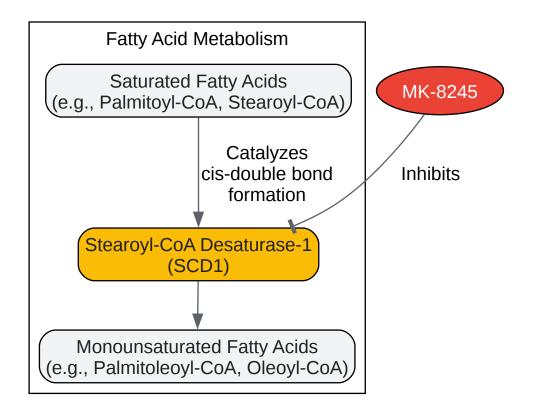












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